

# Navigating the Safety Profile of 4-Bromophenylacetone: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Bromophenylacetone

Cat. No.: B042570

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This technical guide provides a comprehensive overview of the safety data for **4-Bromophenylacetone** (CAS No. 6186-22-7), a key intermediate in various synthetic organic chemistry processes. Understanding the hazardous properties and safe handling procedures for this compound is paramount for ensuring laboratory safety and regulatory compliance. This document synthesizes available safety data, outlines experimental methodologies for hazard determination, and provides visual workflows for safety management.

## Chemical Identification and Physical Properties

**4-Bromophenylacetone** is a halogenated aromatic ketone. While comprehensive, experimentally determined physical property data is limited in publicly available safety data sheets, the following table summarizes key identifiers and known properties.

Identifier	Value
Chemical Name	4-Bromophenylacetone
Synonyms	1-(4-Bromophenyl)propan-2-one
CAS Number	6186-22-7
Molecular Formula	C <sub>9</sub> H <sub>9</sub> BrO
Molecular Weight	213.08 g/mol
Physical State	Liquid <a href="#">[1]</a>
Color	Light yellow <a href="#">[1]</a>
Physical Property	Value
Melting Point/Range	No data available <a href="#">[1]</a>
Boiling Point/Range	No information available <a href="#">[1]</a>
Flash Point	No information available <a href="#">[1]</a>
Autoignition Temperature	No data available <a href="#">[1]</a>
Water Solubility	No information available <a href="#">[1]</a>

## Hazard Identification and Classification

Based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **4-Bromophenylacetone** is classified with the following hazards:

Hazard Class	Hazard Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure	Category 3	H335: May cause respiratory irritation

Source: PubChem CID 736332

Signal Word: Warning

Pictograms:



## Toxicological Data

Quantitative toxicological data for **4-Bromophenylacetone**, such as LD50 and LC50 values, are not readily available in the reviewed safety data sheets. The primary toxicological concerns are related to its irritant properties.

Toxicity Endpoint	Route of Exposure	Species	Value
Acute Oral Toxicity (LD50)	Oral	Rat	Data not found
Acute Dermal Toxicity (LD50)	Dermal	Rabbit	Data not found
Acute Inhalation Toxicity (LC50)	Inhalation	Rat	Data not found
Skin Irritation	Dermal	Rabbit	Causes skin irritation
Eye Irritation	Ocular	Rabbit	Causes serious eye irritation

## Experimental Protocols

The determination of the toxicological and physical hazards of a chemical like **4-Bromophenylacetone** follows standardized experimental protocols, typically adhering to OECD (Organisation for Economic Co-operation and Development) guidelines.

## Acute Dermal Irritation/Corrosion (Following OECD Guideline 404)

This test is designed to assess the potential of a substance to cause skin irritation or corrosion.

Methodology:

- Animal Model: Healthy, young adult albino rabbits are typically used.
- Preparation: The fur on the dorsal area of the trunk of the animal is clipped 24 hours before the test.
- Application: A 0.5 mL (for liquids) or 0.5 g (for solids) sample of the test substance is applied to a small area (approximately 6 cm<sup>2</sup>) of the skin under a gauze patch. The patch is held in place with non-irritating tape. For a comprehensive assessment, both intact and abraded skin sites may be used.
- Exposure: The test substance is applied for a period of 4 hours. The trunk of the animal is wrapped with a semi-occlusive dressing to hold the patch in place and prevent ingestion of the substance.
- Observation: After the exposure period, the patch is removed, and the skin is wiped to remove any residual test substance. The skin is then examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
- Scoring: The reactions are scored according to a standardized grading system (e.g., Draize scale). The Primary Irritation Index (PII) is calculated from these scores to classify the substance's irritation potential.

## Acute Eye Irritation/Corrosion (Following OECD Guideline 405)

This test evaluates the potential of a substance to cause eye irritation or damage.

Methodology:

- Animal Model: Healthy, adult albino rabbits are used.
- Application: A single dose of 0.1 mL of the liquid test substance is instilled into the conjunctival sac of one eye of the rabbit, after gently pulling the lower lid away from the

eyeball. The other eye remains untreated and serves as a control.

- Observation: The eyes are examined for ocular reactions at 1, 24, 48, and 72 hours after instillation. The examination includes scoring of the cornea (opacity), iris, and conjunctivae (redness, chemosis, and discharge).
- Scoring: The severity of the ocular lesions is scored using a standardized system. The scores are used to classify the irritancy potential of the substance.

## Flash Point Determination (Example: Pensky-Martens Closed Cup Method - ASTM D93)

The flash point is the lowest temperature at which a liquid can form an ignitable mixture in air near the surface of the liquid.

Methodology:

- Apparatus: A Pensky-Martens closed-cup tester is used. This apparatus consists of a test cup, a lid with a shutter mechanism, a stirring device, and a heat source.
- Procedure: A specified amount of the sample is placed in the test cup. The lid is closed, and the sample is heated at a slow, constant rate while being stirred.
- Ignition Test: At regular temperature intervals, an ignition source (a small flame) is introduced into the cup through the shutter opening.
- Determination: The flash point is the lowest temperature at which the application of the ignition source causes the vapor above the sample to ignite with a distinct flash inside the cup.

## Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and ensure safety.

- Handling: Wear personal protective equipment, including safety glasses with side-shields, chemical-resistant gloves (e.g., nitrile rubber), and a lab coat. Ensure adequate ventilation to avoid inhalation of vapors. Avoid contact with skin, eyes, and clothing.

- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place. Store away from incompatible materials such as strong oxidizing agents.

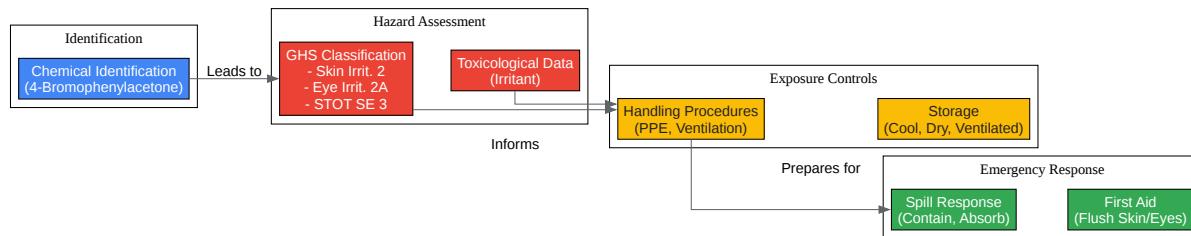
## Accidental Release Measures

In the event of a spill, follow these procedures:

- Personal Precautions: Ensure adequate ventilation. Evacuate personnel to a safe area. Wear appropriate personal protective equipment.
- Containment and Cleaning: Absorb the spill with an inert material (e.g., sand, vermiculite) and collect it in a suitable, closed container for disposal. Do not allow the chemical to enter drains.

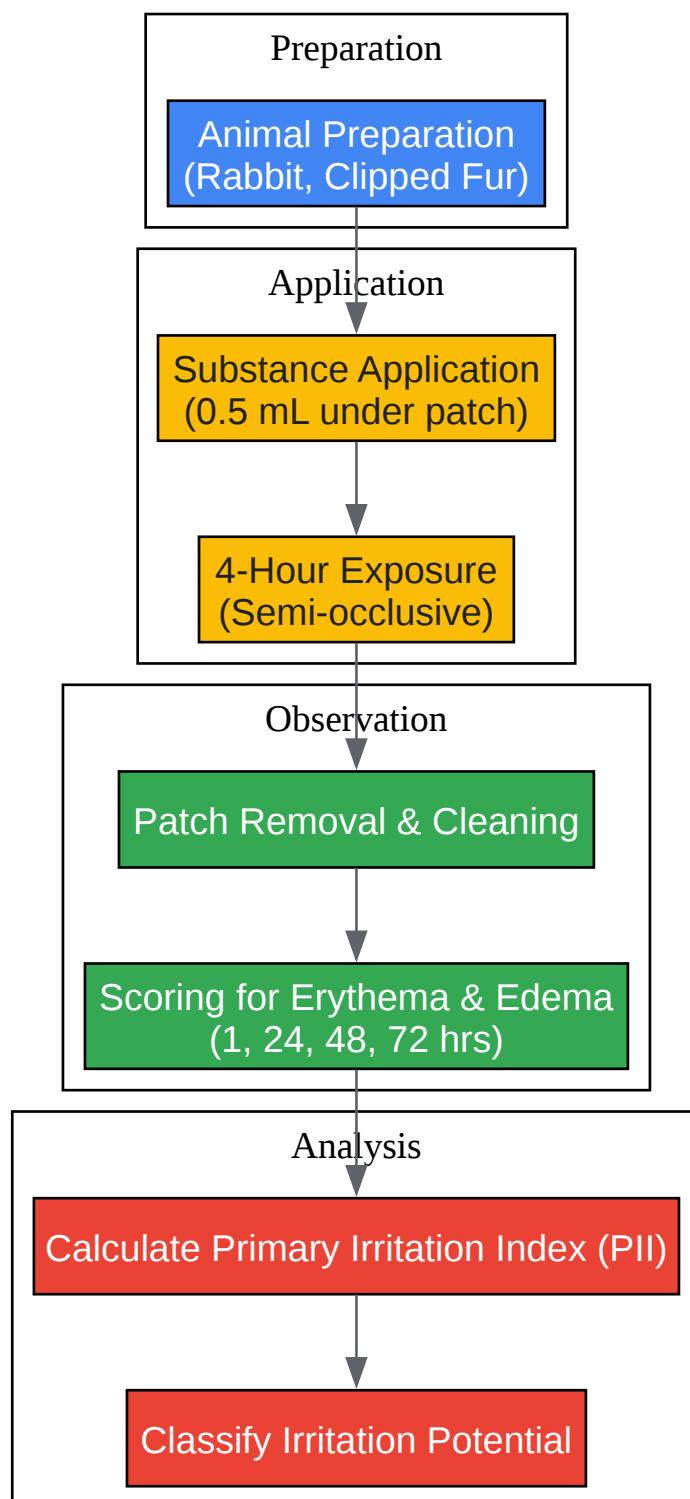
## Visualizing Safety Protocols

The following diagrams, generated using Graphviz, illustrate key safety-related workflows.



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Caption: Logical flow of safety information for **4-Bromophenylacetone**.



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Caption: Workflow for an acute dermal irritation study.

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## References

- 1. dep.nj.gov [dep.nj.gov]
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